

# Handling and safety precautions for working with Dinoterb in the lab

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## Compound of Interest

Compound Name: *Dinoterb*

Cat. No.: *B074156*

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## Application Notes & Protocols: Safe Handling of Dinoterb

For Use By: Researchers, Scientists, and Drug Development Professionals Document ID: ANP-DINTERB-20251212 Version: 1.0

### Introduction and Hazard Identification

**Dinoterb** (2-tert-Butyl-4,6-dinitrophenol) is a dinitrophenolic compound formerly used as a contact herbicide.[1] In a laboratory setting, it is classified as a highly toxic substance that poses significant health risks.[2] **Dinoterb** is toxic by all routes of exposure, including inhalation, skin contact, and ingestion, with effects that may be delayed.[3][4] Its primary mechanism of action involves the uncoupling of oxidative phosphorylation in mitochondria, which disrupts cellular energy production.[2][5] This document provides essential safety protocols and handling procedures to minimize exposure and ensure a safe laboratory environment when working with **Dinoterb**.

Primary Hazards:

- Acute Toxicity: Highly toxic if swallowed or in contact with skin.[2][6]
- Organ Toxicity: Can cause damage to the liver, kidneys, and nervous system.[7]
- Reproductive Toxicity: May damage fertility or the unborn child.[2][6]

- Eye Damage: Causes serious eye irritation.[6][8]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[6]

## Hazard and Physicochemical Data

The following table summarizes key quantitative data for **Dinoterb**.

Property	Value	Reference
CAS Number	1420-07-1	
Molecular Formula	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O <sub>5</sub>	[1][5]
Molecular Weight	240.21 g/mol	[5]
Physical State	Yellow solid	[5]
Melting Point	125.5–126.5 °C (257.9–259.7 °F)	[1]
Oral LD <sub>50</sub> (Rat)	26 mg/kg	[1]
Dermal LD <sub>50</sub> (Rabbit)	80 mg/kg	
WHO Classification	Ib (Highly hazardous)	[2]
GHS Hazard Codes	H300, H311, H319, H360D, H400, H410	[2]

## Experimental Protocols & Standard Operating Procedures (SOPs)

Adherence to the following protocols is mandatory when handling **Dinoterb**. All procedures must be performed within a certified chemical fume hood.

## Required Personal Protective Equipment (PPE)

A full assessment of PPE is required before any work begins. The minimum required PPE includes:

- Hand Protection: Chemical-resistant gloves (e.g., Butyl rubber or Nitrile with a minimum thickness of 15 mil).[9] Always inspect gloves for damage before use and change them immediately upon contamination.[9]
- Eye/Face Protection: ANSI Z87.1 certified safety goggles and a full-face shield must be worn when handling the solid compound or concentrated solutions.[10][11]
- Skin and Body Protection: A chemical-resistant lab coat worn over full-length pants and closed-toe shoes. A disposable chemical-resistant suit (e.g., Tyvek) should be worn for procedures with a high risk of splashing or for spill cleanup.[10][12]
- Respiratory Protection: For weighing solid **Dinoterb** or when aerosolization is possible, an air-purifying respirator with organic vapor cartridges is required.[9][10] A quantitative fit test is mandatory for all respirator users.[9]

## SOP: Preparation of **Dinoterb** Stock Solution (e.g., 10 mM in DMSO)

- Pre-Work Checklist:
  - Ensure the chemical fume hood is operational and the sash is at the indicated working height.
  - Don all required PPE as specified in section 3.1.
  - Designate a specific work area within the fume hood for handling **Dinoterb** and label it clearly.
  - Prepare a spill kit and have it readily accessible.[13]
- Weighing the Compound:
  - Perform all weighing operations on a tared weigh boat within the chemical fume hood to prevent inhalation of fine particles.
  - Use non-sparking tools.[4]

- Carefully transfer the desired amount of solid **Dinoterb** (e.g., 2.402 mg for 1 mL of 10 mM solution) into an appropriate vial.
- Solubilization:
  - Add the required volume of solvent (e.g., DMSO) to the vial containing the **Dinoterb** powder.
  - Securely cap the vial.
  - Mix gently by vortexing or inversion until the solid is completely dissolved.
- Labeling and Storage:
  - Clearly label the vial with the compound name, concentration, solvent, date of preparation, and appropriate hazard pictograms (e.g., "Toxic," "Reproductive Hazard").
  - Store the stock solution in a tightly closed container in a designated, secure, and well-ventilated location away from incompatible materials.<sup>[4][8]</sup>

## SOP: Waste Disposal

All **Dinoterb**-contaminated materials are considered hazardous waste and must be disposed of accordingly.

- Waste Segregation:
  - Solid Waste: Collect contaminated PPE (gloves, disposable lab coats), weigh boats, and pipette tips in a clearly labeled, sealed hazardous waste container.<sup>[9]</sup>
  - Liquid Waste: Collect all unused solutions and contaminated solvents in a dedicated, leak-proof, and clearly labeled hazardous waste container.
  - Sharps: Contaminated needles or razor blades must be placed in a designated sharps container for hazardous chemical waste.
- Container Management:

- Never mix incompatible waste streams.
- Keep waste containers securely closed when not in use.
- Do not overfill waste containers.
- Final Disposal:
  - Arrange for waste pickup through your institution's Environmental Health & Safety (EHS) department or a licensed chemical waste disposal vendor.[9][14]
  - Follow all local, state, and federal regulations for hazardous waste disposal.[15]

## Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.[16] Effects from exposure may be delayed for several hours.[3]

## Spill Response

- Small Spill (<100 mL):
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).[3][13]
  - Collect the absorbed material using non-sparking tools and place it into a labeled hazardous waste container.[4][9]
  - Clean the spill area with a suitable solvent, followed by soap and water.[9]
- Large Spill (>100 mL):
  - Evacuate the area immediately.
  - Alert your institution's emergency response team and EHS department.[9]
  - Prevent entry into the area.

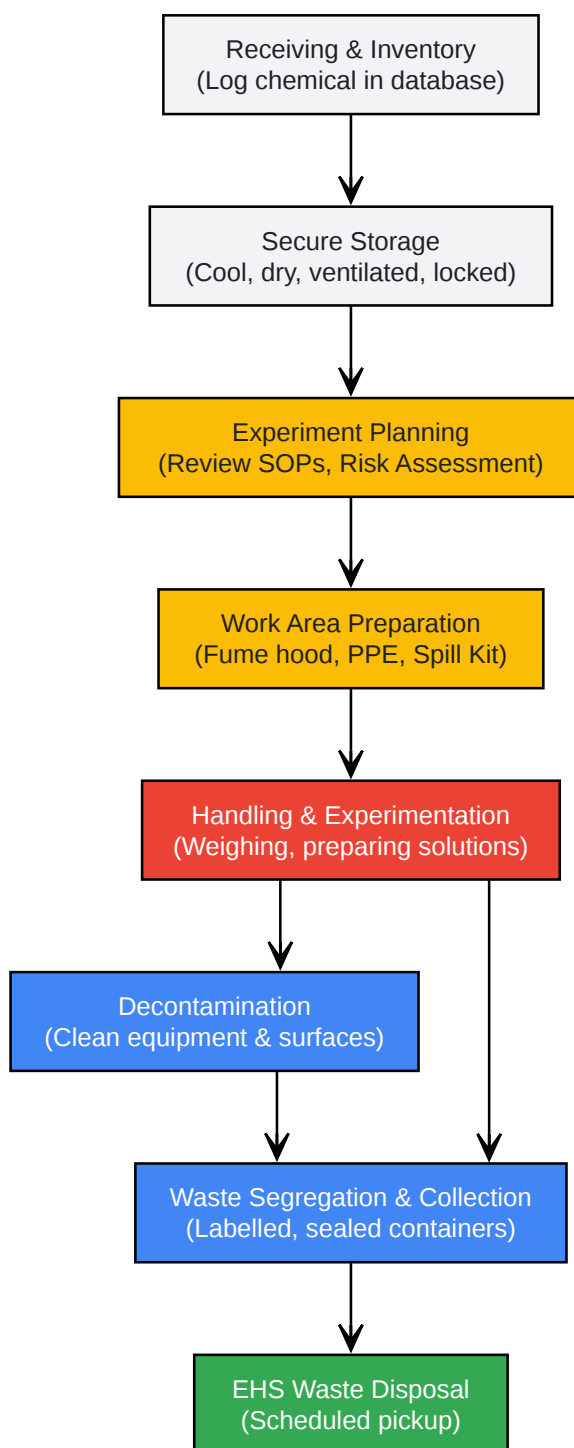
## First Aid Measures

- Skin Contact: Immediately remove all contaminated clothing.[3] Vigorously wash the affected skin with soap and plenty of water.[3] Seek immediate medical attention.[4]
- Eye Contact: Immediately flush eyes with lukewarm water for at least 15 minutes, holding the eyelids open.[3] Seek immediate medical attention.[6]
- Inhalation: Move the victim to fresh air.[3] If breathing is difficult, provide respiratory support. Seek immediate medical attention.[16]
- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water.[4] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

## Visualized Workflows and Mechanisms

### Logical Workflow for Safe Handling

The following diagram outlines the required workflow for safely handling **Dinoterb** in a laboratory setting, from acquisition to disposal.

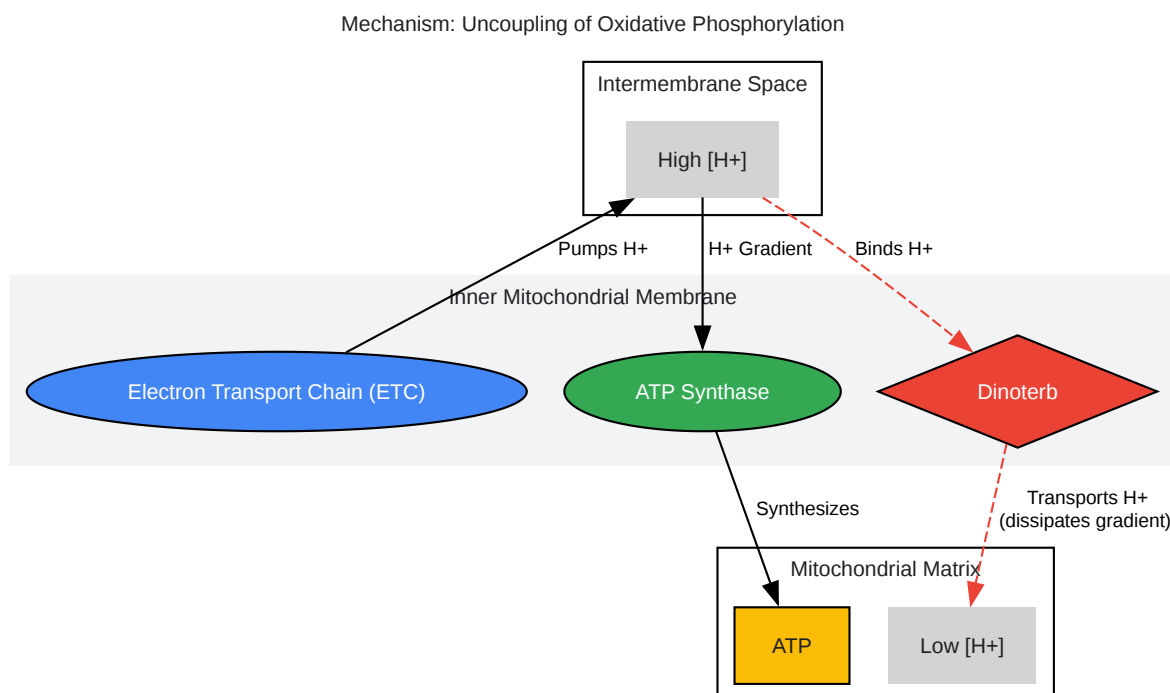


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Caption: Logical workflow for the safe handling of **Dinoterb**.

## Mechanism of Action: Uncoupling of Oxidative Phosphorylation

**Dinoterb** disrupts ATP synthesis by acting as a protonophore, transporting protons across the inner mitochondrial membrane and dissipating the proton gradient necessary for ATP synthase to function.[5][17]



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Caption: **Dinoterb** uncouples the proton gradient in mitochondria.

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- To cite this document: BenchChem. [Handling and safety precautions for working with Dinoterb in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074156#handling-and-safety-precautions-for-working-with-dinoterb-in-the-lab]

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